

Technical Guide: Spectroscopic Characterization of 4,4-Difluoropiperidine-2-carboxylic Acid

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Compound of Interest

Compound Name: 4,4-Difluoropiperidine-2-carboxylic acid

Cat. No.: B15092590

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Executive Summary

4,4-Difluoropiperidine-2-carboxylic acid (4,4-difluoropipecolic acid) is a critical fluorinated scaffold in medicinal chemistry. Structurally, it serves as a lipophilic, metabolically stable surrogate for proline and pipecolic acid. The introduction of the gem-difluoro group at the C4 position lowers the pKa of the amine, alters the ring pucker preference through the gauche effect, and blocks oxidative metabolism at the typically labile C4 position.

This guide provides a comprehensive spectroscopic profile (NMR, MS, IR) and characterization workflow for researchers synthesizing or utilizing this building block in peptide mimetics and fragment-based drug design.

Compound Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9]

Parameter	Data
IUPAC Name	4,4-Difluoropiperidine-2-carboxylic acid
Common Name	4,4-Difluoropipecolic acid
CAS Number	403503-73-1 (S-isomer); 1402664-50-9 (racemate)
Molecular Formula	C
	H
	F
	NO
Molecular Weight	165.14 g/mol
Monoisotopic Mass	165.0601
Physical State	White to off-white solid (typically isolated as HCl salt)
Solubility	High in H
	O, MeOH; Low in CH
	Cl
	, Et
	O

Synthesis & Isolation Context

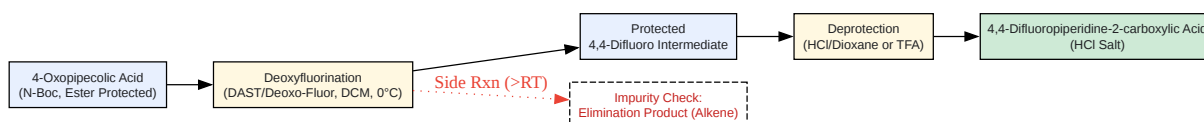
Understanding the synthesis is prerequisite to interpreting the spectra, particularly for identifying common impurities (e.g., elimination byproducts).

Standard Route: Deoxyfluorination of protected 4-oxopipecolic acid using DAST (Diethylaminosulfur trifluoride) or Deoxo-Fluor®, followed by acid-mediated deprotection.

Critical Impurity: The elimination product (4-fluoro-1,2,3,6-tetrahydropyridine derivative) is a common contaminant if the fluorination temperature is uncontrolled. This alkene shows distinct vinylic signals in

¹H NMR (

~5.5 ppm) which must be absent in the pure material.



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Figure 1: Synthesis workflow highlighting the critical fluorination step where spectral validation is required to rule out elimination byproducts.

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR)

The gem-difluoro moiety creates a unique magnetic environment. The fluorine atoms are diastereotopic due to the chiral center at C2, often resulting in complex splitting patterns.

¹⁹F NMR (The Diagnostic Marker)

- Pattern: Two distinct signals (AB system) or a broad coalesced signal, depending on the solvent and conformational exchange rate.

- Shift Range:

-95 to -110 ppm (relative to CFCl₃)

).

- Coupling: Geminal coupling

Hz.

- Interpretation: A single peak suggests rapid ring flipping or accidental equivalence. Two doublets (AB quartet) confirm a rigid ring conformation or distinct diastereotopic environments.

H NMR (Proton)

- -Proton (H2):

4.0 – 4.5 ppm. Appears as a doublet of doublets (dd) or multiplet. Deshielded by the adjacent nitrogen and carboxylic acid.

- -Protons (H3):

2.4 – 2.9 ppm. These protons are vicinal to the electron-withdrawing fluorines and the chiral center. They appear as complex multiplets due to coupling with H2, H4 (long range), and strong coupling to

F.

- -Protons (H5):

2.1 – 2.4 ppm. Similar complexity to H3.

- -Protons (H6):

3.2 – 3.6 ppm. Multiplets typical of protons adjacent to an amine.

C NMR (Carbon)

- C4 (Gem-difluoro carbon): The most diagnostic signal. It appears as a triplet due to coupling with two equivalent (or near-equivalent) fluorines.

- Shift:

~115 – 120 ppm.

- Coupling:

Hz.

- C2 (Chiral center):

~55 – 60 ppm.

- C=O (Carboxyl):

~170 ppm.

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight and provides fragmentation fingerprints characteristic of the fluorinated ring.

- Ionization Mode: ESI (+) (Electrospray Ionization, Positive mode).
- Molecular Ion:
 - [M+H]
: m/z 166.1
 - [M+Na]
: m/z 188.1
- Fragmentation Logic (MS/MS):
 - Loss of HCOOH (46 Da): Common for carboxylic acids. Peak at m/z ~120.
 - Loss of HF (20 Da): Characteristic of aliphatic fluorides.
 - Ring Cleavage: Retro-Diels-Alder type fragmentation is suppressed by the saturated ring, but loss of C₂H₂F₂ fragments can occur at high collision energies.

Infrared Spectroscopy (IR)

IR is used primarily to confirm the oxidation state of the carbonyl and the presence of the C-F bonds.

Functional Group	Wavenumber (cm ⁻¹)	Description
O-H (Acid)	2800 – 3200	Broad, overlapping with N-H stretch.
C=O (Acid)	1720 – 1750	Strong, sharp band.
N-H (Amine)	~3400	Medium intensity (if free base); broad ammonium band if salt.
C-F Stretch	1100 – 1250	Very strong. Often the dominant feature in the fingerprint region.

Experimental Protocols

Protocol A: Sample Preparation for NMR

To ensure sharp peaks and minimize exchange broadening of the amine/acid protons.

- Solvent Selection: Use DMSO-d

or D

O.

- Note: In D

O, the acidic and amine protons will exchange and disappear. Use DMSO-d

if observing the N-H/O-H signals is required.

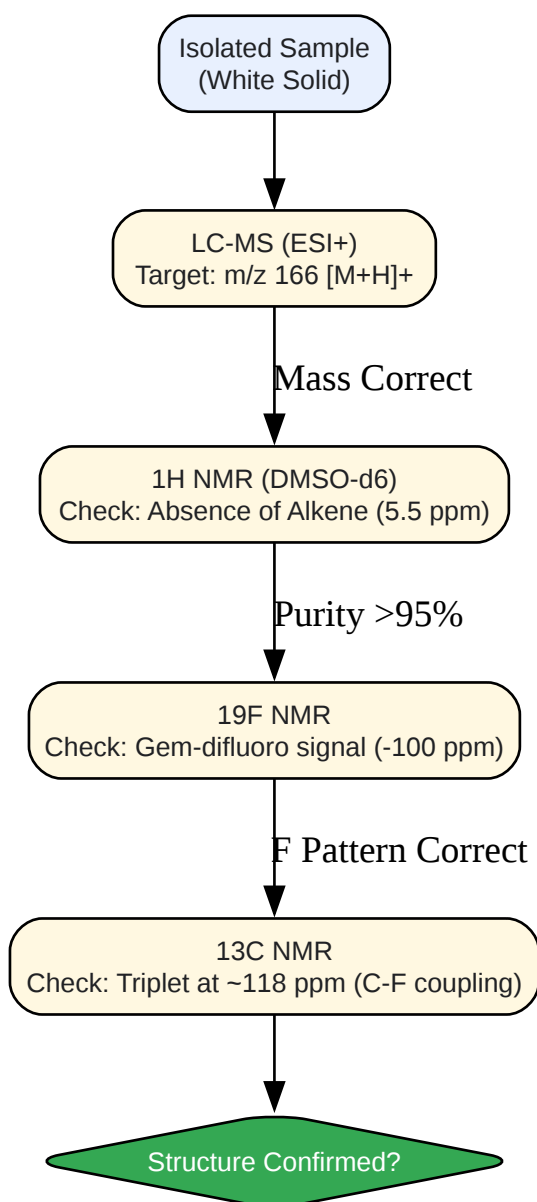
- Concentration: Dissolve 5–10 mg of the HCl salt in 0.6 mL of solvent.
- Reference: Use TMS (0 ppm) or residual solvent peak (DMSO: 2.50 ppm).
- Acquisition:
 - Run

F NMR without proton decoupling first to observe F-H couplings, then with decoupling to simplify the spectrum for integration.

Protocol B: LC-MS Identification

- Column: C18 Reverse Phase (e.g., Agilent Zorbax or Phenomenex Luna).
- Mobile Phase:
 - A: Water + 0.1% Formic Acid.
 - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes. (The compound is polar and will elute early, typically < 2.0 min).
- Detection: UV at 210 nm (weak absorbance due to lack of chromophore) and MS (ESI+).

Logical Characterization Workflow



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Figure 2: Step-by-step decision tree for validating the structural identity of **4,4-difluoropiperidine-2-carboxylic acid**.

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